

A Comprehensive Technical Guide to 2-Chloro-6-methoxybenzamide

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Compound of Interest

Compound Name: 2-Chloro-6-methoxybenzamide

Cat. No.: B184888

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the fundamental physicochemical properties of **2-Chloro-6-methoxybenzamide**, a compound of interest in various research and development sectors. The information is presented to support laboratory activities and theoretical investigations.

Core Physicochemical Data

The essential molecular identifiers and properties of **2-Chloro-6-methoxybenzamide** are summarized in the table below for quick reference and comparison.

Parameter	Value
Molecular Formula	C8H8ClNO2[1][2]
Molecular Weight	185.61 g/mol [3]
CAS Number	107485-43-8[1][2][3]
IUPAC Name	2-Chloro-6-methoxybenzamide[1]

Experimental Protocols

Detailed experimental methodologies for the determination of the molecular weight and formula, while not explicitly detailed in the provided search results, would typically involve the

following standard analytical chemistry techniques:

- **Mass Spectrometry (MS):** To determine the molecular weight with high precision, a sample of **2-Chloro-6-methoxybenzamide** would be ionized and the mass-to-charge ratio of the resulting ions measured. High-resolution mass spectrometry (HRMS) would be employed to confirm the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy would be used to elucidate the chemical structure of the molecule, confirming the arrangement of atoms and functional groups, which in turn verifies the molecular formula.
- **Elemental Analysis:** This combustion analysis technique provides the percentage composition of carbon, hydrogen, nitrogen, and chlorine in the compound. These percentages are then used to empirically determine the molecular formula.

Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship between the compound's name and its fundamental properties.

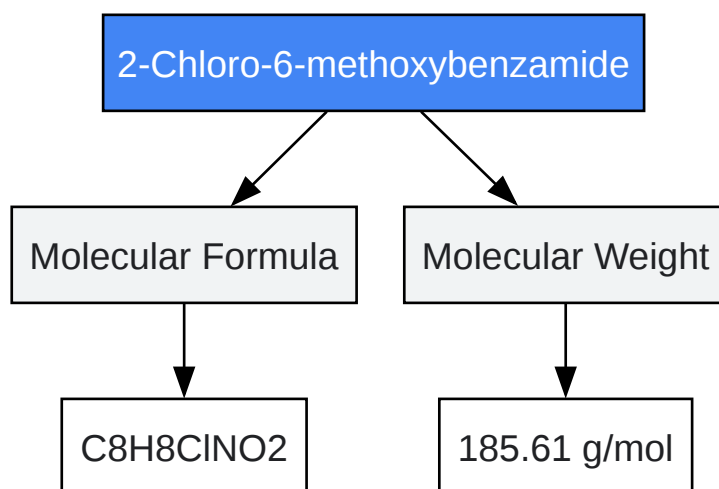


Figure 1. Core Properties of 2-Chloro-6-methoxybenzamide

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Figure 1. Core Properties of **2-Chloro-6-methoxybenzamide**

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